Application Note: High-Throughput Screening of 6-Methoxybenzo[d]isothiazol-3-amine Libraries

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Compound of Interest

Compound Name:	*6-Methoxybenzo[d]isothiazol-3-amine*
CAS No.:	*613262-25-2*
Cat. No.:	*B3274762*

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Targeting Kinase Selectivity and Immuno-Modulation

Abstract

The **6-methoxybenzo[d]isothiazol-3-amine** scaffold represents a privileged pharmacophore in medicinal chemistry, exhibiting distinct "hinge-binding" characteristics suitable for kinase inhibition (e.g., VEGFR, DYRK1A) and immunomodulatory targets (e.g., PD-1/PD-L1).[1] This Application Note provides a comprehensive technical guide for designing and executing a High-Throughput Screening (HTS) campaign utilizing this specific library. We detail the chemical rationale, library synthesis via oxidative cyclization, and a robust TR-FRET assay protocol for identifying nanomolar hits while mitigating common false positives.

Introduction: The Pharmacophore Rationale

In the landscape of fragment-based drug discovery, the benzo[d]isothiazole core is valued for its bioisosteric relationship to the indole and benzothiophene rings.

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- Electronic Tuning (6-Methoxy): The introduction of a methoxy group at the C6 position is not arbitrary. It functions as an electron-donating group (EDG), increasing the electron density of the aromatic system.[1] In kinase targets, this often enhances

  stacking interactions with gatekeeper residues or improves metabolic stability by blocking metabolic hot-spots on the phenyl ring.[1]

- Hinge Binding (3-Amine): The exocyclic amine at C3 serves as a critical hydrogen bond donor/acceptor motif, capable of interacting with the backbone carbonyls and amides of the kinase hinge region.

Primary Therapeutic Applications:

- Oncology: Inhibition of receptor tyrosine kinases (VEGFR, PDGFR) and dual-specificity kinases (DYRK1A).[1]
- Immuno-Oncology: Small molecule inhibition of the PD-1/PD-L1 interface.[2]
- Antimicrobials: DNA Gyrase B inhibition.[3]

Library Design & Synthesis Strategy

To generate a high-quality HTS library, the **6-methoxybenzo[d]isothiazol-3-amine** core must be diversified. The most robust synthetic route for library scale-up involves the oxidative cyclization of substituted benzamides.

Core Synthesis Protocol (Solid-Phase Compatible)

- Precursor: 2-cyano-4-methoxybenzenesulfonyl chloride or 2-mercapto-4-methoxybenzamide.[1]
- Cyclization: Reaction with ammonia or primary amines under oxidative conditions (

  or

) closes the isothiazole ring.[1]

Diversification Points:

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- N3-Functionalization: The primary amine at position 3 is the primary handle.
  - Amide Coupling: Reaction with diverse carboxylic acids (R-COOH).[1]
  - Urea Formation:[1] Reaction with isocyanates (R-NCO) to target the DFG-out pocket in kinases (Type II inhibitors).[1]
- C6-Modification: While the library is fixed at 6-methoxy, SAR exploration often involves demethylation to the phenol followed by re-alkylation with solubilizing groups (e.g., morpholine-ethoxy) to improve HTS solubility.[1]

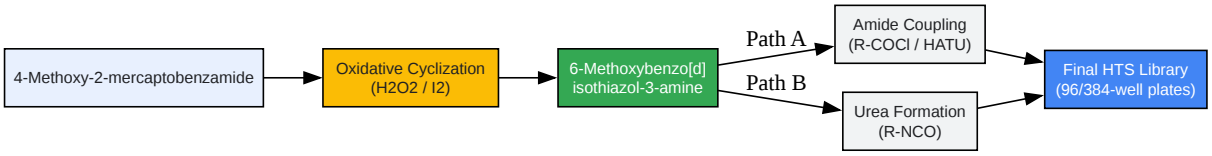

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Figure 1: Synthetic workflow for generating **6-methoxybenzo[d]isothiazol-3-amine** libraries.

HTS Assay Protocol: TR-FRET Kinase Screen

Target Case Study: VEGFR2 (Vascular Endothelial Growth Factor Receptor 2).[1] Assay Format: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) using a Lanthanide-labeled antibody and a fluorescent tracer.

A. Reagent Preparation

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Component	Concentration (Stock)	Final Assay Conc.	Role
Kinase Buffer A	5X	1X	Buffer (50mM HEPES pH 7.5, 10mM MgCl2, 1mM EGTA, 0.01% Brij-35)
VEGFR2 Enzyme	10 g/mL	0.5 nM	Target Protein
ATP	10 mM	app (e.g., 10 M)	Cofactor
Substrate (Poly GT)	1 mg/mL	200 nM	Phosphorylation Target
Library Compounds	10 mM (DMSO)	10 M	Test Inhibitors
Eu-Anti-P-Tyr Ab	200 nM	2 nM	FRET Donor
APC-Acceptor	1 M	50 nM	FRET Acceptor

B. Step-by-Step Workflow

- Compound Transfer:
  - Use an acoustic liquid handler (e.g., Echo 550) to transfer 50 nL of library compounds (in 100% DMSO) into 384-well low-volume white plates.
  - Controls:
    - High Control (HC): DMSO only (0% Inhibition).
    - Low Control (LC): 10

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M Staurosporine (100% Inhibition).[1]

- Enzyme Addition:
  - Dispense 5

    L of 2X Enzyme/Substrate Mix into all wells.
  - Incubate for 10 minutes at RT to allow compound-enzyme binding.
- Reaction Initiation:
  - Dispense 5

    L of 2X ATP solution to initiate the kinase reaction.
  - Seal plate and incubate for 60 minutes at RT (protect from light).
- Detection:
  - Add 10

    L of Detection Mix (Eu-Antibody + APC-Acceptor in EDTA-containing stop buffer).
  - The EDTA chelates

    , stopping the kinase reaction.[1]
  - Incubate for 60 minutes to allow antibody binding.
- Readout:
  - Read fluorescence on a multimode plate reader (e.g., EnVision).[1]
  - Excitation: 337 nm.
  - Emission 1 (Donor): 615 nm.[1]
  - Emission 2 (Acceptor): 665 nm.[1]

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C. Data Analysis & QC

Calculate the TR-FRET Ratio:

[1]

Z-Factor Calculation (Must be > 0.5):

Where

is standard deviation and

is the mean signal.[1]

Triage and Validation Strategy

Benzo[d]isothiazoles are generally stable, but specific derivatives can act as PAINS (Pan-Assay Interference Compounds) if they contain reactive thiols or aggregate.

Triage Flow:

- Hit Definition: Compounds with >50% inhibition at 10

  M.

- Counter-Screen: Run a "no-enzyme" control to check for intrinsic fluorescence or quenching by the compound.
  - Note: The 6-methoxy group is fluorogenic in some UV ranges; ensure it does not overlap with the Eu-donor emission.
- Dose-Response: Re-test hits in a 10-point serial dilution to determine

  .

- Orthogonal Assay: Validate using a biophysical method (e.g., Surface Plasmon Resonance - SPR) to confirm physical binding to the ATP pocket.[1]

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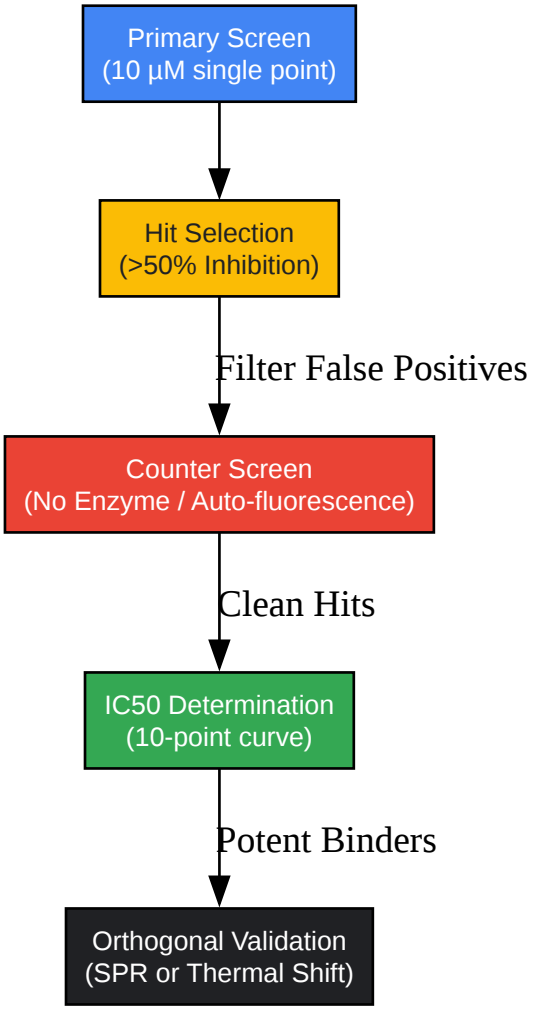

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Figure 2: Logical triage workflow for validating benzo[d]isothiazole hits.

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